

L-770644: Application Notes and Protocols for Cell Culture

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Compound of Interest

Compound Name: L-770644
CAS No.: 173901-95-6
Cat. No.: B1674093

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Abstract

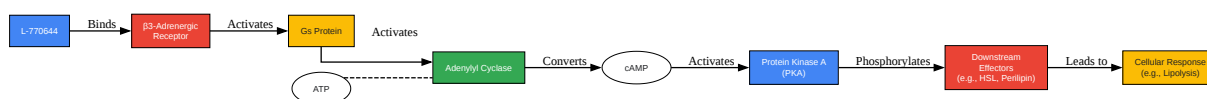
L-770644 is a potent and selective agonist for the human β 3-adrenergic receptor (β 3-AR), with a reported EC50 of 13 nM. Activation of the β 3-AR, a G-protein coupled receptor, stimulates the adenylyl cyclase-cAMP-protein kinase A (PKA) signaling cascade. This pathway plays a crucial role in various physiological processes, most notably in regulating lipolysis in adipocytes and thermogenesis in brown adipose tissue. These application notes provide detailed protocols for utilizing **L-770644** in cell culture to investigate its effects on lipolysis, intracellular cAMP levels, and glucose uptake.

Data Presentation

Parameter	Cell Line	Concentration Range	Incubation Time	Assay	Reference
EC50	CHO (expressing human β 3-AR)	-	-	cAMP Accumulation	[1](--INVALID-LINK--)
Lipolysis Stimulation	3T3-L1 Adipocytes	10 nM - 10 μ M	1 - 24 hours	Glycerol Release	General Protocol
cAMP Accumulation	CHO, HEK293	1 nM - 1 μ M	15 - 60 minutes	HTRF, Luminescence, ELISA	General Protocol
Glucose Uptake	C2C12 Myotubes	10 nM - 1 μ M	30 minutes - 24 hours	2-NBDG Uptake	General Protocol

Signaling Pathway

Activation of the β 3-adrenergic receptor by an agonist like **L-770644** initiates a well-defined signaling cascade. The receptor, coupled to a stimulatory G-protein (Gs), activates adenylyl cyclase. This enzyme catalyzes the conversion of ATP to cyclic AMP (cAMP). The subsequent increase in intracellular cAMP levels leads to the activation of Protein Kinase A (PKA). PKA, in turn, phosphorylates various downstream targets, including hormone-sensitive lipase (HSL) and perilipin in adipocytes, leading to the breakdown of triglycerides into free fatty acids and glycerol (lipolysis).



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β 3-Adrenergic Receptor Signaling Pathway

Experimental Protocols

Protocol 1: In Vitro Lipolysis Assay in 3T3-L1 Adipocytes

This protocol describes how to measure the effect of **L-770644** on lipolysis in differentiated 3T3-L1 adipocytes by quantifying glycerol release.

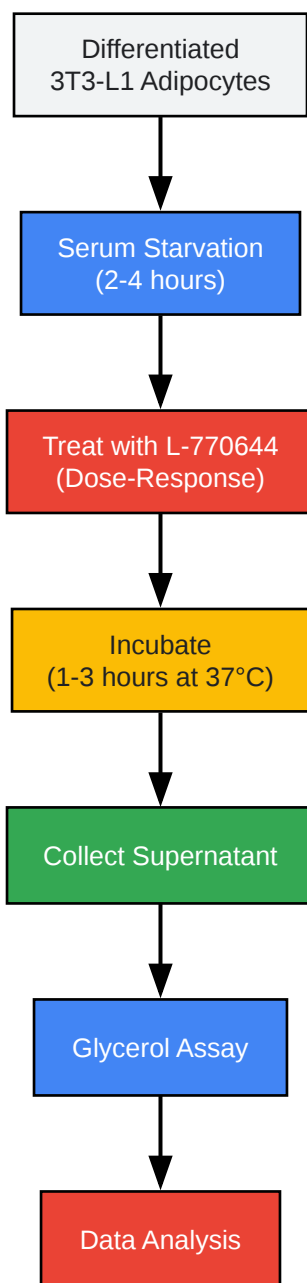
Materials:

- Differentiated 3T3-L1 adipocytes
- **L-770644**
- Krebs-Ringer Bicarbonate (KRB) buffer supplemented with 2% BSA and 2.5 mM glucose
- Isoproterenol (positive control)
- Glycerol Assay Kit
- 96-well microplate

Procedure:

- Cell Preparation: Differentiate 3T3-L1 preadipocytes into mature adipocytes in a 96-well plate.
- Starvation: Prior to the assay, wash the cells twice with PBS and incubate in serum-free DMEM for 2-4 hours.
- Treatment:
 - Prepare a dose-response range of **L-770644** (e.g., 10 nM, 100 nM, 1 μ M, 10 μ M) in KRB buffer.
 - Include a vehicle control (DMSO) and a positive control (e.g., 10 μ M Isoproterenol).

- Remove the starvation medium and add 100 μ L of the treatment solutions to the respective wells.
- Incubation: Incubate the plate at 37°C in a 5% CO₂ incubator for 1-3 hours.
- Sample Collection: After incubation, carefully collect 50 μ L of the supernatant from each well for glycerol measurement.
- Glycerol Measurement: Determine the glycerol concentration in the collected supernatants using a commercial glycerol assay kit, following the manufacturer's instructions.
- Data Analysis: Normalize the glycerol release to the total protein content or cell number in each well. Plot the dose-response curve for **L-770644**.



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Lipolysis Assay Experimental Workflow

Protocol 2: Intracellular cAMP Accumulation Assay

This protocol outlines a method to measure the increase in intracellular cAMP levels in response to **L-770644** stimulation in a suitable cell line (e.g., CHO or HEK293 cells expressing the β 3-AR).

Materials:

- CHO or HEK293 cells stably or transiently expressing the human β 3-AR
- **L-770644**
- Stimulation buffer (e.g., HBSS) containing a phosphodiesterase (PDE) inhibitor (e.g., 500 μ M IBMX)
- Forskolin (positive control)
- cAMP Assay Kit (e.g., HTRF, luminescence, or ELISA-based)
- White or black 96-well or 384-well plates (depending on the assay kit)

Procedure:

- Cell Seeding: Seed the cells in the appropriate microplate at a density that will result in a confluent monolayer on the day of the assay.
- Treatment Preparation:
 - Prepare a serial dilution of **L-770644** in stimulation buffer (e.g., 1 nM to 1 μ M).
 - Include a vehicle control and a positive control (e.g., 10 μ M Forskolin).
- Cell Stimulation:
 - Remove the culture medium from the cells.
 - Add 50 μ L of the prepared treatment solutions to the wells.
- Incubation: Incubate the plate at room temperature or 37°C for 15-60 minutes, according to the assay kit's recommendations.
- Cell Lysis and cAMP Measurement:
 - Lyse the cells and measure the intracellular cAMP levels using a commercial cAMP assay kit. Follow the manufacturer's protocol for the specific kit.

- Data Analysis: Generate a dose-response curve for **L-770644**-induced cAMP accumulation.

Protocol 3: Glucose Uptake Assay in C2C12 Myotubes

This protocol details a method to assess the effect of **L-770644** on glucose uptake in differentiated C2C12 myotubes using the fluorescent glucose analog 2-NBDG.

Materials:

- Differentiated C2C12 myotubes
- **L-770644**
- Krebs-Ringer-HEPES (KRH) buffer
- 2-Deoxy-D-glucose (2-DG)
- 2-(N-(7-Nitrobenz-2-oxa-1,3-diazol-4-yl)Amino)-2-Deoxyglucose (2-NBDG)
- Insulin (positive control)
- Fluorescence microplate reader

Procedure:

- Cell Preparation: Differentiate C2C12 myoblasts into myotubes in a 96-well black, clear-bottom plate.
- Starvation: Wash the myotubes with PBS and incubate in serum-free, low-glucose DMEM for 2-4 hours.
- Pre-treatment:
 - Prepare a range of **L-770644** concentrations (e.g., 10 nM, 100 nM, 1 μ M) in KRH buffer.
 - Include a vehicle control and a positive control (e.g., 100 nM insulin).
 - Remove the starvation medium and add the treatment solutions to the cells.

- Incubation: Incubate the plate at 37°C for 30 minutes.
- Glucose Uptake:
 - Add 2-NBDG to each well to a final concentration of 50-100 μ M.
 - Incubate for 30-60 minutes at 37°C.
- Termination of Uptake:
 - Remove the 2-NBDG containing medium and wash the cells three times with ice-cold PBS to stop the glucose uptake.
- Fluorescence Measurement:
 - Add 100 μ L of PBS to each well.
 - Measure the fluorescence intensity using a microplate reader (Excitation: ~485 nm, Emission: ~535 nm).
- Data Analysis: Normalize the fluorescence readings to the protein content per well. Compare the glucose uptake in **L-770644**-treated cells to the controls.

Disclaimer

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References

- 1. bpsbioscience.com [bpsbioscience.com]

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